

solubility of 2-bromo-N-methyl-N-phenylacetamide in common organic solvents

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Compound of Interest

Compound Name: 2-bromo-N-methyl-N-phenylacetamide

Cat. No.: B1328926

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Technical Guide: Solubility of 2-bromo-N-methyl-N-phenylacetamide

Introduction

2-bromo-N-methyl-N-phenylacetamide (CAS No: 29182-97-6) is an organic compound whose physicochemical properties are of interest in various fields, including synthetic chemistry and drug discovery. Solubility is a critical parameter that dictates the feasibility of its use in reaction media, its purification via crystallization, and its formulation in pharmaceutical preparations. An understanding of its solubility profile in common organic solvents is essential for its effective application.

This technical guide provides available solubility data for **2-bromo-N-methyl-N-phenylacetamide** and presents detailed experimental protocols for its determination. Due to the limited availability of quantitative solubility data in published literature, this document emphasizes the methodologies required for researchers to ascertain this critical property.

Physicochemical Properties & Predicted Solubility

2-bromo-N-methyl-N-phenylacetamide is a solid at room temperature with a molecular weight of 228.09 g/mol ^[1] Its structure, featuring a polar amide group, a nonpolar phenyl group, and a methyl group, suggests a nuanced solubility profile. The presence of the bromine atom further influences its polarity and molecular weight.

Based on the principle of "like dissolves like," it can be predicted that:

- High Solubility is likely in polar aprotic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF), which can effectively solvate the amide group.
- Moderate to Good Solubility is expected in polar protic solvents like ethanol and methanol, as well as in chlorinated solvents like dichloromethane and chloroform.
- Limited Solubility is anticipated in nonpolar solvents such as hexane and toluene, where the polar amide group will hinder dissolution.

Quantitative Solubility Data

A thorough review of scientific literature reveals a scarcity of published quantitative solubility data for **2-bromo-N-methyl-N-phenylacetamide** in common organic solvents. The only available data point is for its solubility in water.^[2] For all other solvents, experimental determination is required.

Solvent	Chemical Class	Solubility (at 25 °C)
Water	Protic	1196.89 mg/L[2]
Ethanol	Polar Protic	Data not available; experimental determination recommended.
Methanol	Polar Protic	Data not available; experimental determination recommended.
Acetone	Polar Aprotic	Data not available; experimental determination recommended.
Dichloromethane	Chlorinated	Data not available; experimental determination recommended.
Ethyl Acetate	Ester	Data not available; experimental determination recommended.
Toluene	Aromatic Hydrocarbon	Data not available; experimental determination recommended.
Hexane	Nonpolar	Data not available; experimental determination recommended.
DMSO	Polar Aprotic	Data not available; experimental determination recommended.

Experimental Protocols for Solubility Determination

The following protocols provide methodologies for both rapid qualitative assessment and rigorous quantitative measurement of solubility.

Protocol for Qualitative Solubility Assessment

This method allows for a quick screening of suitable solvents.[3]

Materials:

- **2-bromo-N-methyl-N-phenylacetamide**
- Small test tubes or vials (1.5-2 mL)
- Selection of organic solvents (e.g., Ethanol, Acetone, Dichloromethane, Toluene, Hexane)
- Vortex mixer and spatula

Procedure:

- Preparation: Label a series of test tubes, one for each solvent.
- Addition of Solute: Add approximately 5-10 mg of **2-bromo-N-methyl-N-phenylacetamide** to each tube.
- Addition of Solvent: Add 1 mL of the corresponding solvent to each tube.
- Mixing: Securely cap the tubes and vortex each sample vigorously for 30-60 seconds.
- Observation: Allow the samples to stand for 2-3 minutes and visually inspect for undissolved solid.
- Classification:
 - Soluble: No visible solid particles remain.
 - Partially Soluble: A significant portion of the solid has dissolved, but some remains.
 - Insoluble: The solid appears largely undissolved.

Protocol for Quantitative Solubility Determination (Static Equilibrium Method)

This analytical method provides precise solubility values and is considered a standard approach.^[3]^[4]

Materials:

- **2-bromo-N-methyl-N-phenylacetamide**
- Analytical balance
- Thermostatically controlled orbital shaker or water bath
- Calibrated volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

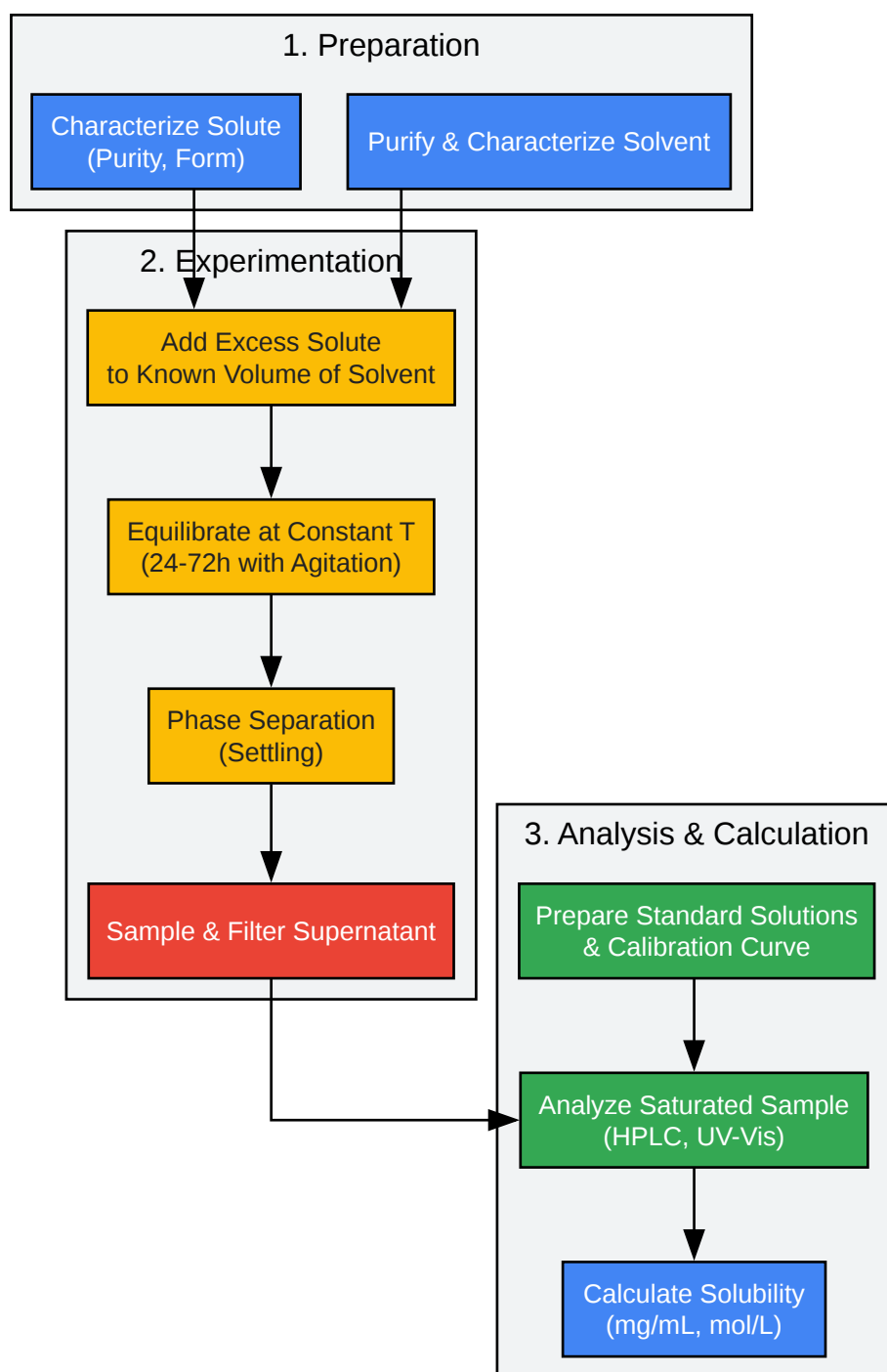
- Preparation of Saturated Solution:
 - Add an excess amount of **2-bromo-N-methyl-N-phenylacetamide** to a vial. The amount should be sufficient to ensure a saturated solution with excess solid remaining after equilibration.
 - Record the exact weight of the compound added.
 - Add a known, precise volume of the selected organic solvent (e.g., 5.00 mL).
- Equilibration:
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached. It is advisable to test samples at different time points (e.g., 24h, 48h) to confirm

that the concentration is no longer changing.

- Sample Collection and Preparation:
 - After equilibration, allow the vial to stand undisturbed in the temperature bath for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a pre-weighed, clean vial to remove all undissolved solids.
 - Accurately weigh the filtered solution.
 - Dilute the filtered saturated solution gravimetrically with the same solvent to a concentration within the analytical instrument's linear range.
- Analysis:
 - Prepare a series of standard solutions of the compound with known concentrations.
 - Analyze the diluted sample and the standard solutions using HPLC or UV-Vis spectrophotometry to determine the concentration of the dissolved compound.
 - Generate a calibration curve from the standard solutions to quantify the concentration in the saturated sample accurately.
- Calculation:
 - Calculate the solubility in units such as mg/mL, g/100 g solvent, or mol/L based on the determined concentration and the dilution factor.

Workflow Visualization

The logical flow for determining the quantitative solubility of a solid compound in an organic solvent is depicted below.



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Caption: Workflow for Quantitative Solubility Determination.

Conclusion

While quantitative data on the solubility of **2-bromo-N-methyl-N-phenylacetamide** in common organic solvents is not readily available in the public domain, its molecular structure suggests it will be most soluble in polar aprotic solvents. The experimental protocols detailed in this guide provide a robust framework for researchers to determine this property accurately. Such experimentally derived data is indispensable for the successful design of synthetic routes, purification schemes, and formulation strategies involving this compound.

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